

enhancing resolution in chromatographic separation of isomers

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Compound of Interest

Compound Name: *3 α -Dihydrocadambine*

Cat. No.: B1228262

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Troubleshooting Guide

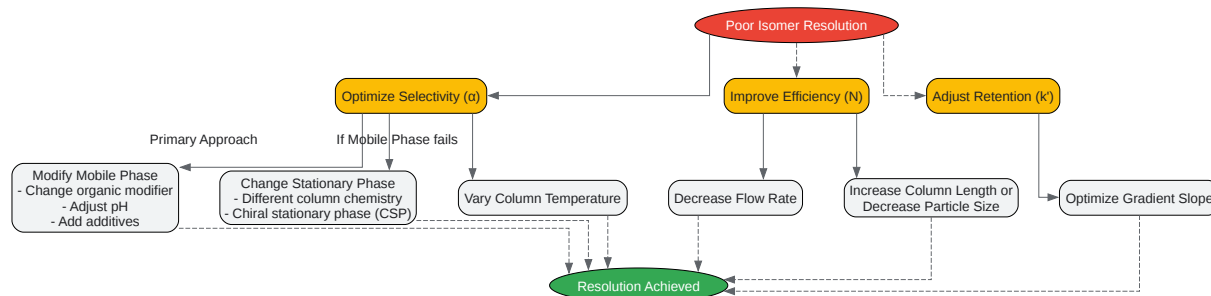
This section addresses specific issues you may encounter during your experiments in a question-and-answer format.

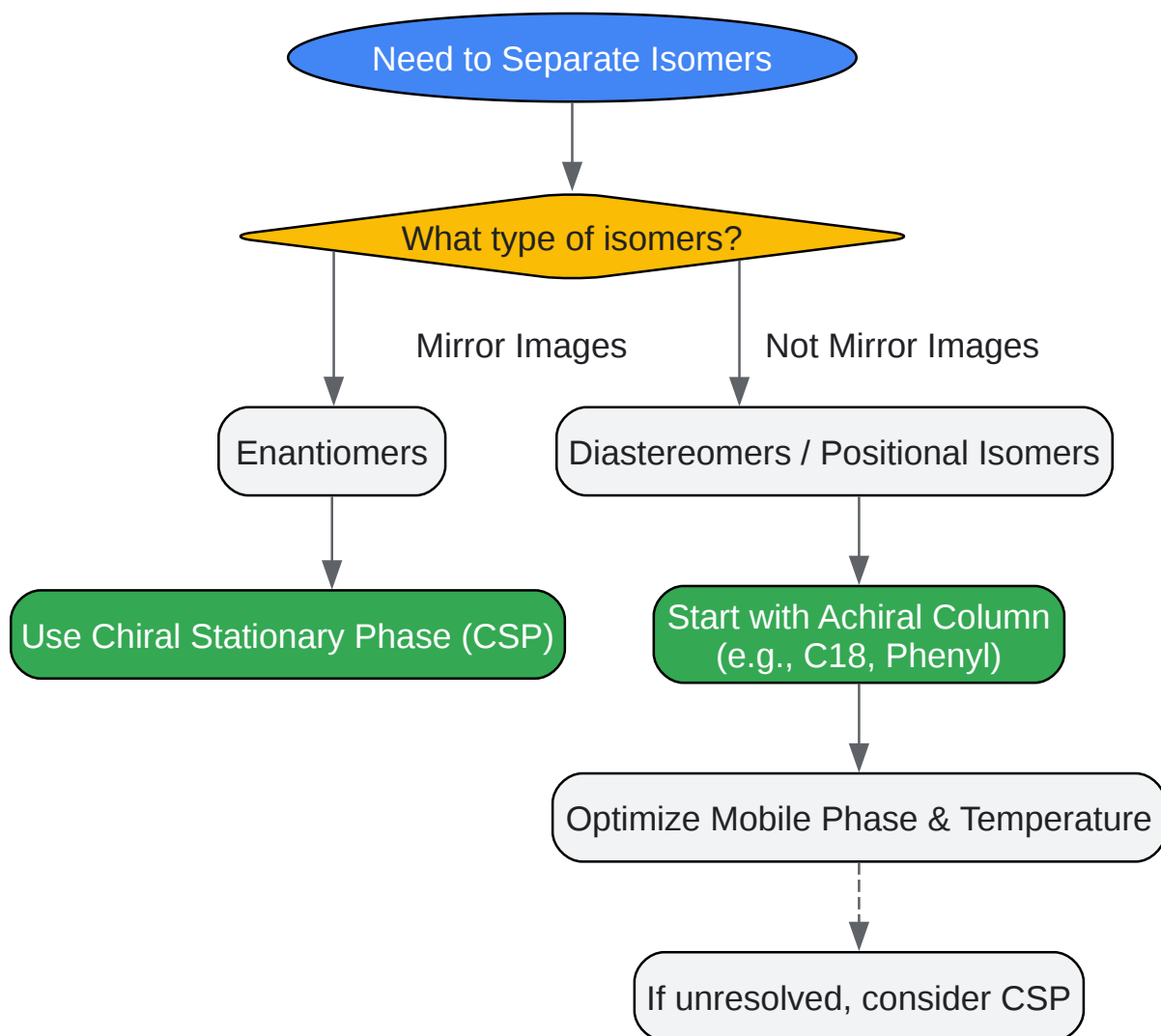
Issue 1: Poor Resolution or Complete Co-elution of Isomers

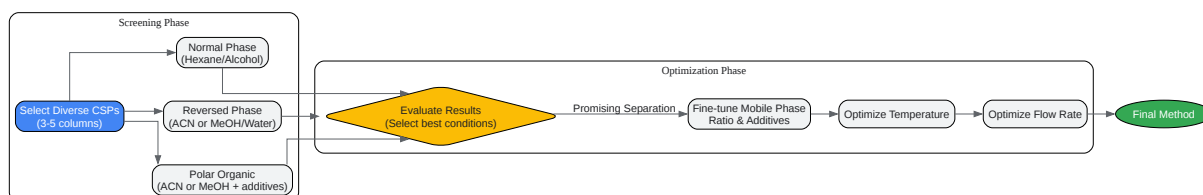
Q1: My isomer peaks are not separating. What are the first steps I should take?

A1: When facing poor or no resolution, a systematic approach is crucial. Start by evaluating the three key factors of chromatographic resolution: selectivity (α), efficiency (N), and retention factor (k'). Initially, focus on optimizing selectivity, as it has the most significant impact on peak separation.

Troubleshooting Workflow for Poor Resolution:







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